

# Thermodynamic Data of Ethyl Nitrate

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## Compound of Interest

Compound Name: Ethyl nitrate

Cat. No.: B1199976

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The thermodynamic properties of **ethyl nitrate** have been determined through various experimental techniques, primarily calorimetry and kinetic studies of its decomposition. This data is crucial for understanding its stability, reactivity, and behavior in different environments.

## Standard Thermodynamic Properties

The following table summarizes the standard thermodynamic properties of **ethyl nitrate** at 298.15 K (25 °C).

Property	Value	Units	Reference
Standard Enthalpy of Formation ( $\Delta H_f^\circ$ )	-10.61	kcal/mol	[1]
Standard Gibbs Free Energy of Formation ( $\Delta G_f^\circ$ )	-10.61	kcal/mol	[1]
Standard Entropy of Formation ( $\Delta S_f^\circ$ )	-118.1	cal/(mol·K)	[1]
Heat of Combustion ( $\Delta H_c^\circ$ ) (vapor)	322.4	kcal/mol	[2]

## Temperature-Dependent Thermodynamic Properties

The NIST Web Thermo Tables provide critically evaluated data for the heat capacity, enthalpy, and entropy of **ethyl nitrate** in different phases and as an ideal gas over a range of

temperatures.[3]

#### Heat Capacity at Constant Pressure (Ideal Gas)

Temperature (K)	Cp° (J/mol·K)
298	Data not explicitly found in snippets
400	Data not explicitly found in snippets
500	Data not explicitly found in snippets
600	Data not explicitly found in snippets
800	Data not explicitly found in snippets
1000	Data not explicitly found in snippets

Note: While the NIST source[3] indicates the availability of this data, specific values were not present in the provided search results.

#### Entropy (Ideal Gas)

Temperature (K)	S° (J/mol·K)
298	Data not explicitly found in snippets
400	Data not explicitly found in snippets
500	Data not explicitly found in snippets
600	Data not explicitly found in snippets
800	Data not explicitly found in snippets
1000	Data not explicitly found in snippets

Note: While the NIST source[3] indicates the availability of this data, specific values were not present in the provided search results.

## Phase Transition Data

Property	Value	Units	Reference
Melting Point	178.6	K	[1]
Boiling Point	87.5	°C	[4]
Enthalpy of Fusion ( $\Delta H_{\text{fus}}$ )	Value not specified	[1]	
Entropy of Fusion ( $\Delta S_{\text{fus}}$ )	47.74	J/(mol·K)	[5]

## Experimental Protocols

The determination of the thermodynamic and kinetic properties of **ethyl nitrate** involves several key experimental methodologies.

## Synthesis of Ethyl Nitrate

A common method for the preparation of **ethyl nitrate** involves the nitration of ethanol.[4][6]

Protocol: Nitration of Ethanol

- Concentrated nitric acid is first treated with a small amount of urea to eliminate any dissolved nitrous oxides.
- A mixture of absolute ethanol, a small quantity of urea, and the purified concentrated nitric acid is prepared in a distillation flask.
- The mixture is gently distilled.
- After approximately one-third of the mixture has distilled, a solution of concentrated nitric acid and absolute ethanol is slowly added from a dropping funnel.
- The distillation is continued until no more product passes over.
- The collected **ethyl nitrate** is purified by washing it multiple times with water in a separatory funnel to remove any residual acid and alcohol.

- The washed ester is then dried using a drying agent such as granular calcium chloride.
- A final, gentle distillation yields pure **ethyl nitrate**. It is important to note that distillation of **ethyl nitrate** carries a significant risk of explosion, especially at atmospheric pressure.<sup>[4]</sup><sup>[6]</sup>

An alternative synthesis involves the reaction of an ethyl halide (e.g., ethyl iodide) with silver nitrate in a suitable solvent.<sup>[6]</sup>

## Low-Temperature Calorimetry

The heat capacity and enthalpy of fusion of **ethyl nitrate** were determined using low-temperature calorimetry.<sup>[1]</sup>

Protocol:

- A sample of pure, dried, and fractionally distilled **ethyl nitrate** is placed in a calorimeter.<sup>[1]</sup>
- The specific heat of the sample is measured over a temperature range from near absolute zero up to room temperature.<sup>[1]</sup>
- The heat capacity of the empty calorimeter and any additional materials (like copper shavings for thermal conductivity) is subtracted from the total heat capacity to obtain that of the **ethyl nitrate** sample.<sup>[1]</sup>
- The enthalpy of fusion is determined by measuring the total heat required to transition the sample from a solid state just below the melting point to a liquid state just above the melting point.<sup>[1]</sup>
- From these measurements, the entropy and enthalpy differences are calculated.<sup>[1]</sup>

## Thermal Decomposition Kinetics

The kinetics of the thermal decomposition of **ethyl nitrate** have been studied to understand its stability and reaction mechanisms.

Protocol: Flow Reactor with Mass Spectrometry This method was used to study the decomposition in a low-pressure environment.<sup>[7]</sup>

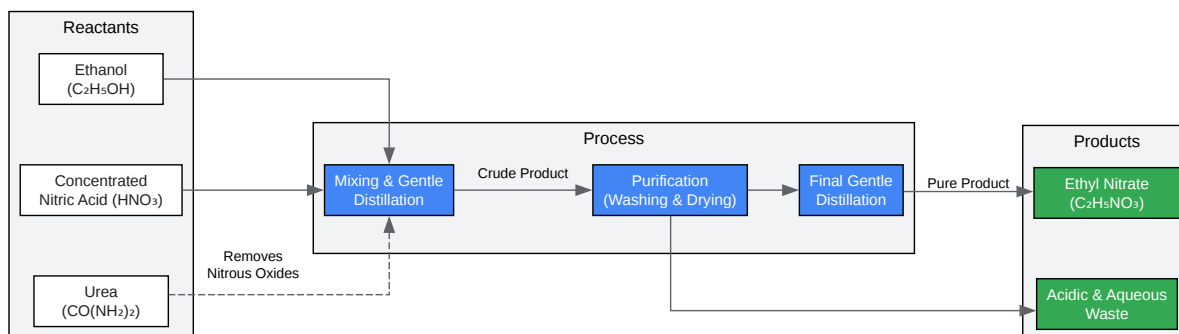
- Gaseous **ethyl nitrate** is introduced into a low-pressure flow reactor.<sup>[7]</sup>
- The reactor is maintained at a constant temperature within the range of 464–673 K.<sup>[7]</sup>
- The decomposition reaction is monitored as a function of pressure (typically 1–12.5 Torr of an inert gas like helium) and temperature.<sup>[7]</sup>
- A quadrupole mass spectrometer is coupled to the reactor to monitor the concentration of the **ethyl nitrate** reactant and the formation of decomposition products in real-time.<sup>[7]</sup>
- The rate constant of the decomposition is determined from the kinetics of the loss of **ethyl nitrate** and the formation of key products, such as the methyl radical.<sup>[7]</sup>

Protocol: Static Reactor with Pressure and Photometric Measurements This method was used to study the gas-phase decomposition.<sup>[8]</sup>

- A known pressure of **ethyl nitrate** is introduced into a heated Hysil reaction vessel of a known volume.<sup>[8]</sup>
- The course of the reaction is followed by simultaneously measuring the change in total pressure and the concentration of nitrogen dioxide (NO<sub>2</sub>) formed during the reaction.<sup>[8]</sup>
- NO<sub>2</sub> concentration is measured using a photometric setup with optically plane glass windows on the reaction vessel.<sup>[8]</sup>
- The final gaseous products are analyzed using standard analytical techniques such as gas chromatography and spectrophotometry to identify species like CO<sub>2</sub>, CO, NO, N<sub>2</sub>O, and N<sub>2</sub>.<sup>[8]</sup>
- The effect of additives like nitric oxide (NO) and nitrogen dioxide on the reaction rate is also studied by introducing them into the reaction vessel.<sup>[8]</sup>

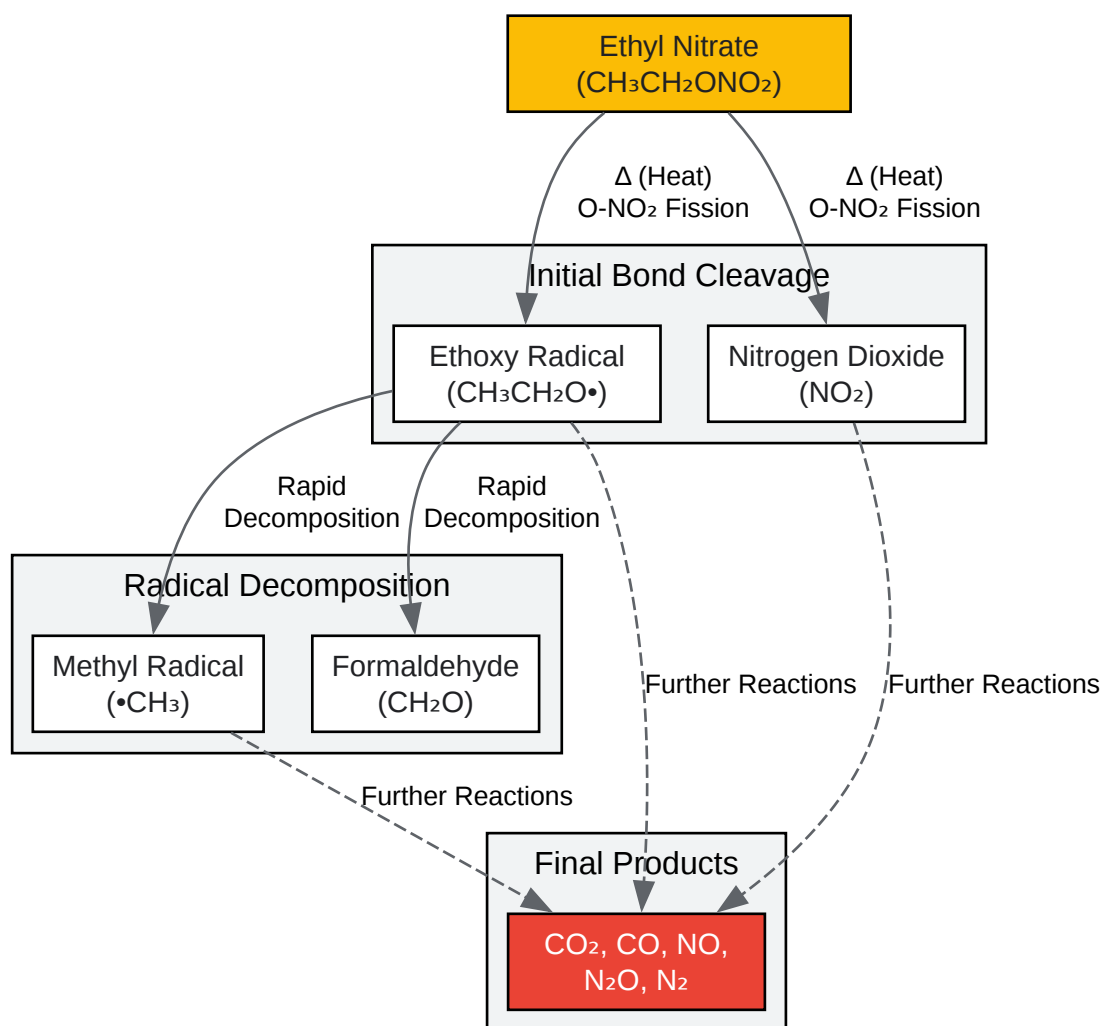
## Visualizations

The following diagrams illustrate key processes involving **ethyl nitrate**.



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Caption: Workflow for the synthesis of **ethyl nitrate** from ethanol and nitric acid.



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Caption: Thermal decomposition pathway of **ethyl nitrate**.

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